

"alternative names for Potassium indigotrisulfonate in scientific literature"

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Compound of Interest

Compound Name: *Potassium indigotrisulfonate*

Cat. No.: *B1211095*

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A Comprehensive Guide to the Nomenclature of Potassium Indigotrisulfonate

For researchers, scientists, and professionals in drug development, precise communication is paramount. This necessitates a thorough understanding of the various names and identifiers for chemical compounds used in scientific literature. This technical guide provides a detailed overview of the alternative names for **Potassium indigotrisulfonate**, ensuring clarity and accuracy in research and documentation.

Alternative Names and Identifiers

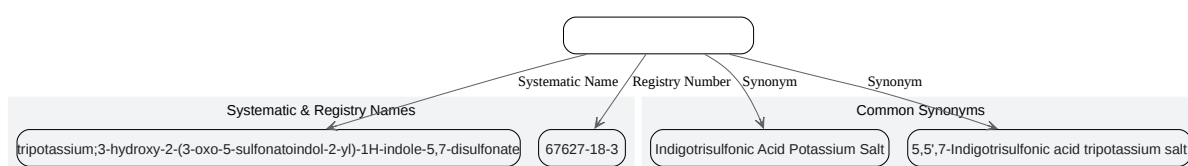
Potassium indigotrisulfonate is known by a variety of synonyms and chemical identifiers. These names are used interchangeably in scientific literature, chemical databases, and commercial product listings. A comprehensive list of these alternative names is provided below for easy reference and to aid in literature searches and substance identification.

Name Type	Value
IUPAC Name	tripotassium;3-hydroxy-2-(3-oxo-5-sulfonatoindol-2-yl)-1H-indole-5,7-disulfonate[1]
	tripotassium (Z)-3,3'-dioxo-1H,1'H,3H,3'H-[2,2'-biindolylidene]-5,5',7-trisulfonate[2]
Synonyms	Indigotrisulfonic Acid Potassium Salt[1][3]
	5,5',7-Indigotrisulfonic acid tripotassium salt[4][5][6][7]
	Indigo-5,5',7-trisulfonic acid tripotassium salt[4][6]
	Tripotassium indigo-5,5',7-trisulfonate[1][4][6]
	tri-Potassium indigo-5,5',7-trisulfonate[4][6][8]
	Potassium 3,3'-dioxo-[2,2'-biindolylidene]-5,5',7-trisulfonate[1]
	Tripotassium 3,3'-dioxo-(;2,2'-biindoline)trisulphonate[1]
CAS Numbers	67627-18-3[1][2][4][5]
	28606-01-1[1]
EC Number	249-102-9[1]
UNII	5ZZA8N0ABT[1]
DSSTox Substance ID	DTXSID10951271[1]
Nikkaji Number	J1.623.436B[1]
MDL Number	MFCD00013160[1][4]

Logical Relationship of Chemical Identifiers

The various identifiers for **Potassium indigotrisulfonate** are interconnected, providing a hierarchical and cross-referenced system for its unambiguous identification. The following

diagram illustrates the relationship between the common name, its systematic IUPAC name, and other key database identifiers.



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Relationship between common and systematic names.

While this guide focuses on the nomenclature of **Potassium indigotrisulfonate**, it is important to note its application as an ozone-scavenging reagent in various analytical methods.^{[7][9][10]} Further research into specific experimental protocols would be necessary to provide detailed methodologies. The information presented here serves as a foundational reference for its identification in scientific literature.

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